

# Application Notes and Protocols for the Dissolution of Sophoraflavanone I

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## Compound of Interest

Compound Name: *Sophoraflavanone I*

Cat. No.: *B15139084*

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Note on Compound Availability: Direct experimental data on the solubility of **Sophoraflavanone I** is limited in publicly available literature. However, Sophoraflavanone G, a closely related prenylated flavonoid also isolated from Sophora species, has been extensively studied. Due to their structural similarities, the dissolution protocols for Sophoraflavanone G are considered a reliable starting point for **Sophoraflavanone I**.

## Physicochemical Properties

A comparison of the fundamental properties of **Sophoraflavanone I** and Sophoraflavanone G.

| Property          | Sophoraflavanone I                             | Sophoraflavanone G  |
|-------------------|--|---|
| CAS Number        | 136997-69-8[1]                                 | 97938-30-2[2][3][4][5]                                      |
| Molecular Formula | C <sub>39</sub> H <sub>38</sub> O <sub>9</sub> | C <sub>25</sub> H <sub>28</sub> O <sub>6</sub> [2][3][4][6] |
| Molecular Weight  | 650.71 g/mol [1]                               | 424.5 g/mol [2][3][6]                                       |
| General Class     | Prenylated Flavonoid                           | Prenylated Flavonoid  |
| Storage           | -20°C[1]                                       | -20°C[4][5]   |

## Solubility Data

Sophoraflavanones, like many flavonoids, exhibit poor water solubility.[7] Organic solvents are required for initial dissolution. The following data for Sophoraflavanone G provides a strong basis for solvent selection for **Sophoraflavanone I**.

| Solvent                                       | Solubility (for Sophoraflavanone G) | Recommended Use   |
|---|-------------------------------------|---|
| DMSO (Dimethyl Sulfoxide)                     | 30 mg/mL[8]                         | Primary choice for stock solutions.   |
| DMF (Dimethylformamide)                       | 30 mg/mL[8]                         | Alternative for stock solutions.  |
| Ethanol                                       | 20 mg/mL[8]                         | Can be used, but may have higher cellular toxicity at effective concentrations.   |
| Aqueous Media (e.g., PBS, Cell Culture Media) | Poorly soluble                      | Not suitable for initial dissolution. Used for final dilution of stock solutions. |

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Sophoraflavanone I** in DMSO.

Materials:

- **Sophoraflavanone I** (MW: 650.71 g/mol )
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **Sophoraflavanone I** needed:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 650.71 \text{ g/mol} \times 1000 \text{ mg/g} = 6.51 \text{ mg}$
- Weigh the compound: Carefully weigh out 6.51 mg of **Sophoraflavanone I** powder using an analytical balance and place it into a sterile vial.
- Dissolution: Add 1 mL of sterile DMSO to the vial containing the **Sophoraflavanone I** powder.
- Ensure complete dissolution: Securely cap the vial and vortex thoroughly. If necessary, gently warm the tube to 37°C and use an ultrasonic bath to aid dissolution.<sup>[9]</sup> Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (1 month) or -80°C for long-

term storage (up to 6 months).

## Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution into an aqueous cell culture medium for in vitro experiments.

Materials:

- 10 mM **Sophoraflavanone I** stock solution in DMSO (from Protocol 1)
- Pre-warmed sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes and pipette tips

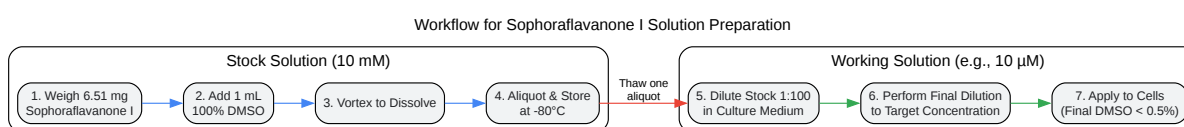
Procedure:

- Determine the final desired concentration: For this example, the target concentration is 10  $\mu\text{M}$ .
- Perform serial dilutions: It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
  - Intermediate Dilution (Optional but Recommended): First, dilute the 10 mM stock solution 1:100 in pre-warmed culture medium to create a 100  $\mu\text{M}$  intermediate solution. To do this, add 10  $\mu\text{L}$  of the 10 mM stock to 990  $\mu\text{L}$  of medium.
  - Final Dilution: Add the intermediate solution to the final culture volume to achieve the desired concentration. For example, to prepare 1 mL of 10  $\mu\text{M}$  working solution, add 100  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 900  $\mu\text{L}$  of culture medium.
- Final DMSO Concentration: Critically, ensure the final concentration of DMSO in the working solution is not toxic to the cells. This is typically kept at or below 0.5%.
  - Calculation Check: A 1:1000 final dilution of the 100% DMSO stock (10 mM stock to 10  $\mu\text{M}$  final) results in a 0.1% DMSO concentration, which is well-tolerated by most cell lines.

- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO (e.g., 0.1%) without the compound to the cell culture medium.
- Application: Mix the final working solution gently and apply it to the cells immediately.

## Visualized Workflows and Pathways

### Experimental Workflow: Solution Preparation

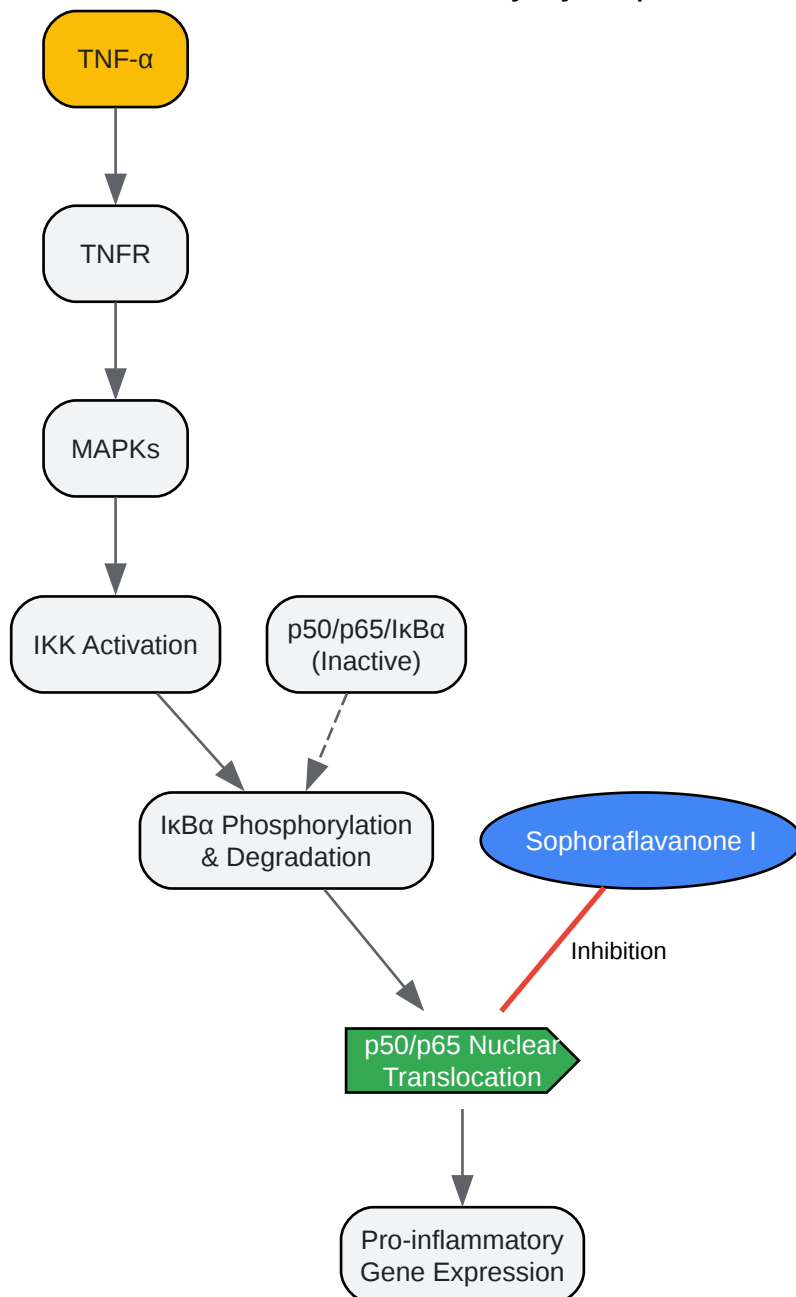


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Caption: A step-by-step workflow for preparing **Sophoraflavanone I** stock and working solutions.

## Signaling Pathway: Inhibition of NF- $\kappa$ B

Sophoraflavanone G has been shown to exert anti-inflammatory effects by interrupting the NF- $\kappa$ B signaling pathway. It can inhibit the nuclear translocation of the p65 subunit, a key step in NF- $\kappa$ B activation. This mechanism is likely conserved for **Sophoraflavanone I**.

Proposed Inhibition of NF- $\kappa$ B Pathway by Sophoraflavanone I

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Caption: **Sophoraflavanone I** likely inhibits the NF- $\kappa$ B pathway by blocking p65 translocation.

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## References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Protective Effects of Sophoraflavanone G by Inhibiting TNF- \$\alpha\$ -Induced MMP-9-Mediated Events in Brain Microvascular Endothelial Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Sophoraflavanone M, a prenylated flavonoid from Sophora flavescens Ait., suppresses pro-inflammatory mediators through both NF- \$\kappa\$ B and JNK/AP-1 signaling pathways in LPS-primed macrophages - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Natural products targeting the MAPK-signaling pathway in cancer: overview - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. ovid.com \[ovid.com\]](#)
- [6. Sophoraflavanone G from Sophora flavescens induces apoptosis in triple-negative breast cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Anti-neuroinflammatory effect of Sophoraflavanone G from Sophora alopecuroides in LPS-activated BV2 microglia by MAPK, JAK/STAT and Nrf2/HO-1 signaling pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Sophoraflavanone G from Sophora alopecuroides inhibits lipopolysaccharide-induced inflammation in RAW264.7 cells by targeting PI3K/Akt, JAK/STAT and Nrf2/HO-1 pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Anti-inflammatory effect of sophoraflavanone G isolated from Sophora flavescens in lipopolysaccharide-stimulated mouse macrophages \[pubmed.ncbi.nlm.nih.gov\]](#)
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